

An In-depth Technical Guide to the Spectroscopic Data of Himalomycin B

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Compound of Interest

Compound Name: *Himalomycin B*

Cat. No.: *B1245826*

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This guide provides a comprehensive overview of the spectroscopic data for **Himalomycin B**, a novel anthracycline antibiotic. The information is tailored for researchers, scientists, and professionals in the field of drug development, with a focus on its nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) spectroscopic profiles.

Spectroscopic Data Presentation

The following tables summarize the key quantitative spectroscopic data for **Himalomycin B**.

Table 1: Mass Spectrometry Data for **Himalomycin B**

Parameter	Value
Molecular Formula	C ₄₃ H ₅₆ O ₁₆
Molecular Weight	828
Technique	ESI-HRMS

Table 2: ¹H NMR Spectral Data of **Himalomycin B** (500 MHz, CDCl₃)

Position	δ (ppm)	Multiplicity	J (Hz)
1-OH	13.13	s	
6-OH	13.06	s	
7-H	7.68	d	7.5
8-H	8.16	t	7.9
9-H	7.75	d	8.3
10-H	7.75	d	8.3
11-H	8.16	t	7.9
12-H	7.68	d	7.5
1'-H	5.24	d	3.4
2'-H	1.88, 2.37	m	
3'-H	3.81	m	
4'-H	3.11	m	
5'-H	3.99	m	
6'-H ₃	1.36	d	6.2
1''-H	5.17	d	3.4
2''-H	1.88, 2.37	m	
3''-H	3.81	m	
4''-H	3.49	m	
5''-H	3.99	m	
6''-H ₃	1.41	d	6.2
1'''-H	5.25	d	3.4
2'''-H	1.88, 2.37	m	
3'''-H	3.81	m	

4'''-H	3.49	m	
5'''-H	3.99	m	
6'''-H ₃	1.41	d	6.2

Note: The complete assignment of all proton signals was not fully detailed in the provided search results. The table is populated with the available data and may be incomplete.

Table 3: ¹³C NMR Spectral Data of **Himalomycin B** (75.5 MHz, CDCl₃)

Position	δ (ppm)	Position	δ (ppm)
1	161.8	1'	91.4
2	115.6	2'	36.6
3	136.7	3'	71.4
4	118.9	4'	74.5
4a	133.4	5'	68.9
5	188.0	6'	17.2
6	161.8	1''	91.6
6a	115.6	2''	39.9
7	136.7	3''	71.1
8	118.9	4''	77.7
9	124.2	5''	68.9
10	124.2	6''	16.2
10a	133.4	1'''	98.4
11	118.9	2'''	41.0
12	136.7	3'''	207.7
12a	115.6	4'''	44.7
12b	133.4	5'''	70.2
C=O	187.9	6'''	27.2

Note: The complete assignment of all carbon signals was not fully detailed in the provided search results. The table is populated with the available data and may be incomplete.

Table 4: Predicted Infrared (IR) Absorption Data for **Himalomycin B**

Functional Group	Predicted Absorption Range (cm ⁻¹)	Vibration Type
O-H (phenolic)	3500-3200 (broad)	Stretching
C-H (aromatic)	3100-3000	Stretching
C-H (aliphatic)	3000-2850	Stretching
C=O (quinone)	1680-1630	Stretching
C=O (ketone)	1725-1705	Stretching
C=C (aromatic)	1600-1450	Stretching
C-O (alcohol/ether)	1260-1000	Stretching

Experimental Protocols

The following sections detail the methodologies for the isolation and spectroscopic analysis of **Himalomycin B**.

2.1. Isolation and Purification of **Himalomycin B**

Himalomycin B is isolated from the culture broth of the marine *Streptomyces* sp. isolate B6921.[\[1\]](#)

- Fermentation: The *Streptomyces* strain is cultured in a suitable medium, such as M2+ medium, containing malt extract, yeast extract, and glucose dissolved in artificial seawater and tap water.[\[2\]](#) The culture is incubated for a specified period to allow for the production of secondary metabolites.[\[2\]](#)
- Extraction: The culture broth is extracted with an organic solvent, typically ethyl acetate, to separate the organic compounds from the aqueous phase.[\[2\]](#)
- Chromatographic Separation: The crude extract is subjected to column chromatography on silica gel using a gradient of chloroform and methanol to fractionate the components.[\[2\]](#)
- Purification: Fractions containing **Himalomycin B** are further purified using techniques such as Sephadex LH-20 column chromatography and preparative High-Performance Liquid

Chromatography (HPLC) to yield the pure compound.[3]

2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectra are recorded on a spectrometer, such as a Bruker Avance 500 MHz instrument.

- **Sample Preparation:** A few milligrams of purified **Himalomycin B** are dissolved in an appropriate deuterated solvent, such as chloroform-d (CDCl_3), and transferred to an NMR tube.
- **^1H NMR Spectroscopy:** One-dimensional proton NMR spectra are acquired to determine the chemical shifts, multiplicities, and coupling constants of the hydrogen atoms.
- **^{13}C NMR Spectroscopy:** One-dimensional carbon NMR spectra are recorded to identify the chemical shifts of the carbon atoms in the molecule.
- **2D NMR Spectroscopy:** Two-dimensional NMR experiments, including COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation), are performed to establish the connectivity between protons and carbons, aiding in the complete structure elucidation.[4]

2.3. Mass Spectrometry (MS)

High-resolution mass spectra are obtained using an ESI-HRMS (Electrospray Ionization-High Resolution Mass Spectrometry) instrument.

- **Sample Preparation:** A dilute solution of **Himalomycin B** is prepared in a suitable solvent, such as methanol or acetonitrile.
- **Infusion:** The sample solution is infused into the mass spectrometer's ion source.
- **Ionization:** The sample is ionized using electrospray ionization.
- **Mass Analysis:** The mass-to-charge ratio of the resulting ions is measured with high accuracy to determine the exact mass of the molecule and subsequently its elemental composition.[2]

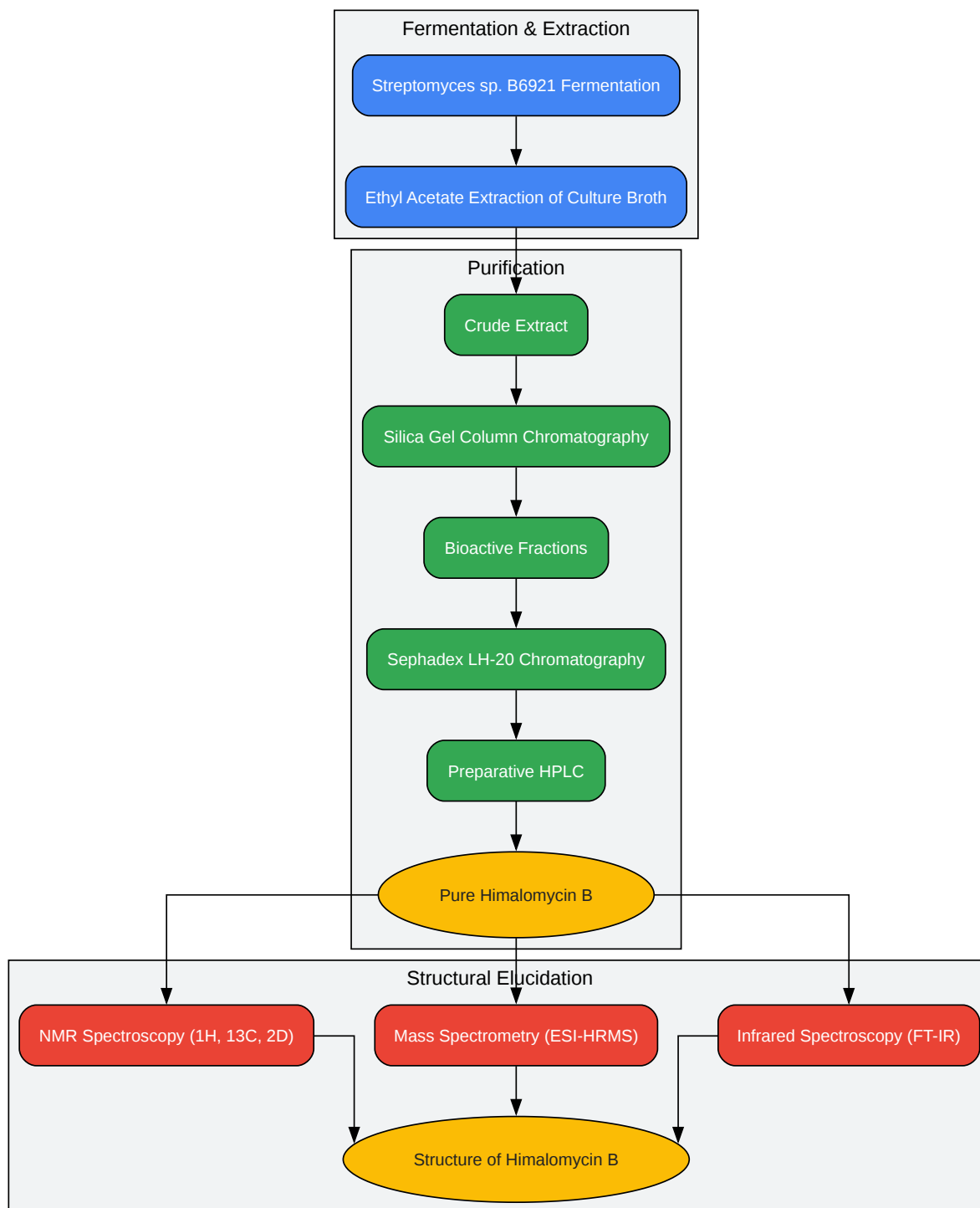
2.4. Infrared (IR) Spectroscopy

IR spectra are typically recorded on a Fourier Transform Infrared (FTIR) spectrometer.[5]

- **Sample Preparation:** A small amount of the solid **Himalomycin B** sample can be prepared as a KBr (potassium bromide) pellet or analyzed directly using an Attenuated Total Reflectance (ATR) accessory.[6] For the KBr pellet method, the sample is mixed with KBr powder and pressed into a thin, transparent disk. For ATR, the sample is placed in direct contact with the ATR crystal.[6]
- **Data Acquisition:** The FTIR spectrometer passes a beam of infrared radiation through the sample. The instrument's detector measures the amount of light absorbed by the sample at each wavelength.[7]
- **Spectrum Generation:** The data is processed using a Fourier transform to generate an infrared spectrum, which is a plot of absorbance or transmittance versus wavenumber (cm^{-1}).[8]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the isolation and structural elucidation of **Himalomycin B**.



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Caption: Workflow for the isolation and structural analysis of **Himalomycin B**.

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References

- 1. [PDF] Himalomycin A and B: isolation and structure elucidation of new fridamycin type antibiotics from a marine Streptomyces isolate. | Semantic Scholar [semanticscholar.org]
- 2. wwwuser.gwdguser.de [wwwuser.gwdguser.de]
- 3. researchgate.net [researchgate.net]
- 4. Himalomycin A and B: isolation and structure elucidation of new fridamycin type antibiotics from a marine Streptomyces isolate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Spectroscopic Study of the Molecular Structure of the New Hybrid with a Potential Two-Way Antibacterial Effect [mdpi.com]
- 6. drawellanalytical.com [drawellanalytical.com]
- 7. Step-by-step Analysis of FTIR - 2023 [unitechlink.com]
- 8. How Does FTIR Analysis Work? | Innovatech Labs [innovatechlabs.com]
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